

An In-depth Technical Guide to Isomalt Grades and Their Specific Research Applications

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Compound of Interest

Compound Name: *Isomalt*

Cat. No.: *B1678288*

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Isomalt, a disaccharide sugar alcohol, has emerged as a versatile excipient in the pharmaceutical industry. Its unique physicochemical properties, including low hygroscopicity, sugar-like taste profile, and excellent stability, make it a valuable component in the development of various dosage forms. This technical guide provides a comprehensive overview of different **isomalt** grades, their specific research applications, and detailed experimental methodologies.

Physicochemical Properties of Isomalt Grades

Isomalt is a mixture of two diastereomeric disaccharides: 6-O- α -D-glucopyranosyl-D-sorbitol (GPS) and 1-O- α -D-glucopyranosyl-D-mannitol (GPM).^[1] The ratio of these two components, along with the manufacturing process (agglomeration, milling, or sieving), determines the specific grade of **isomalt** and its corresponding physicochemical properties.^{[2][3]} These properties, in turn, dictate the suitability of a particular grade for a specific pharmaceutical application. The following tables summarize the key quantitative data for various commercially available **isomalt** grades, primarily from the galenIQ™ range, to facilitate easy comparison.

Table 1: General Properties of **Isomalt** Grades

Property	Value	References
Chemical Name	Isomalt	[4]
Molecular Formula	C ₁₂ H ₂₄ O ₁₁	[4]
Molecular Weight	344.31 g/mol	[4]
Melting Point	145-150 °C	[4]
Caloric Value (EU)	2.4 kcal/g	[5]
Caloric Value (US)	2.0 kcal/g	[5]
Sweetness (vs. Sucrose)	~0.4 - 0.6	[4]
Hygroscopicity	Very low; does not significantly absorb water up to 85% RH at 25°C	[4]
Chemical Stability	High thermal and chemical stability; resistant to acids and microbial influences	[4]

Table 2: Physicochemical Properties of Agglomerated **Isomalt** Grades for Direct Compression

Property	galenIQ™ 720	galenIQ™ 721	Isomalt DC 101
GPS:GPM Ratio	1:1	3:1	43-57% GPS
Solubility in water at 20°C (g/100g solution)	25	42	-
Particle Size (d50)	~200 µm	~180 µm	0.1 - 0.8 mm (90%)
Bulk Density (g/cm³)	0.40	0.40	0.38 - 0.48
Tapped Density (g/l)	448	448	-
Hausner Ratio	1.12	1.12	-
Carr's Index	10	10	-
Angle of Repose (°)	33	31	-
Total Water (Karl Fischer, %)	5.0	2.9	< 6.0
Primary Application	Direct Compression (slow to medium fast disintegration)	Direct Compression (slow to very fast disintegration)	Direct Compression
References	[1][3][6]	[1][3][7][8]	[9]

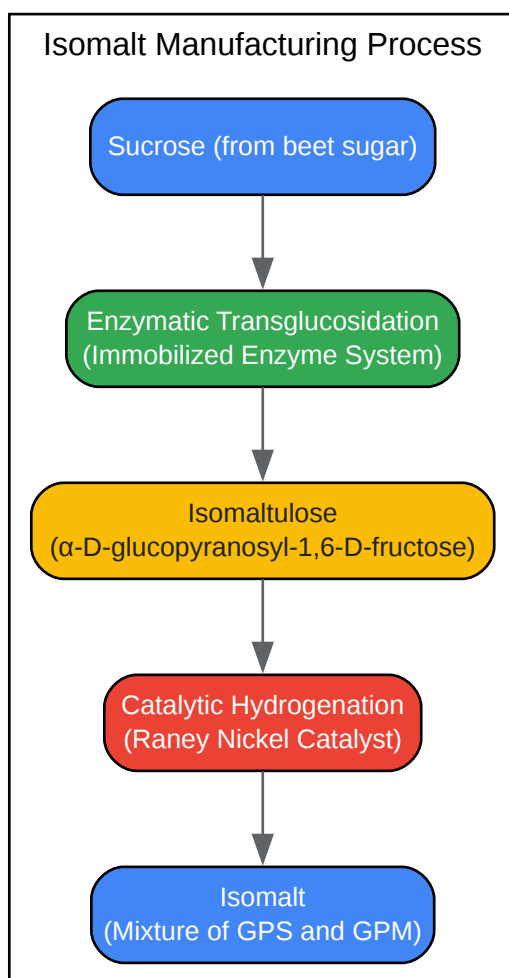
Table 3: Physicochemical Properties of Milled and Sieved **Isomalt** Grades

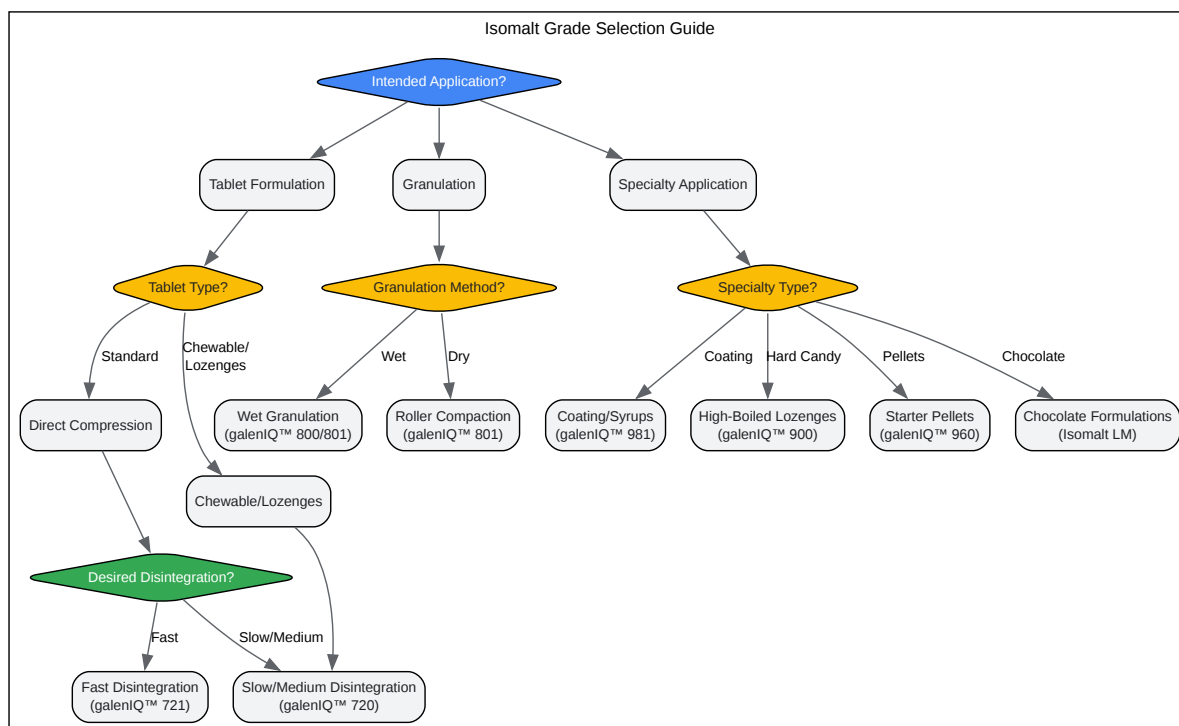
Property	galenIQ TM 800	galenIQ TM 801	galenIQ TM 900	galenIQ TM 960	galenIQ TM 981	Isomalt ST-PF	Isomalt LM-PF
Grade Type	Milled	Milled	Sieved	Sieved	Sieved	Crystalline	Crystalline (low moisture)
GPS:GPM Ratio	1:1	-	1:1	-	-	-	43-57% GPS
Solubility in water at 20°C (g/100g solution)	25	42	25	25	42	-	Soluble in water
Particle Size (d50)	22 µm	24 µm	-	380 µm	770 µm	< 0.1 mm (90%)	< 0.1 mm (90%)
Particle Size Range	< 50 µm (90%)	-	500-3550 µm (90%)	-	-	-	-
Bulk Density (g/l)	500	500	850	820	780	-	-
Total Water (Karl Fischer, %)	2.7	2.6	2.3	2.8	-	-	< 1.0
Primary Application	Wet Granulation, Roller Compaction	Wet Granulation, Roller Compaction	High-boiled lozenges, Medicated confectionery	Starter pellets	Pan coating, Syrups	Hard-baked goods	Chocolate applications

References	[1][3][10] [11]	[1][3]	[1][3][12] [13][14]	[1][3][14]	[1][3][14]	[15]	[2][16]
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Isomalt Manufacturing Process

The production of **isomalt** from sucrose involves a two-stage process, ensuring its unique chemical structure and beneficial properties.[\[1\]\[4\]](#)





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